

Spectroscopic Characterization Guide: 3-(5-Chloro-2-methylphenyl)azetidine

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile of **3-(5-Chloro-2-methylphenyl)azetidine** (CAS: 1260797-61-2), a critical intermediate in the synthesis of monoamine reuptake inhibitors and other CNS-active agents. The data presented herein synthesizes predictive chemometric modeling with empirical trends observed in 3-arylazetidine scaffolds. This document is designed for medicinal chemists and analytical scientists requiring high-fidelity reference data for structural validation.

Structural Analysis & Conformational Dynamics

The **3-(5-Chloro-2-methylphenyl)azetidine** molecule features a constrained four-membered azetidine ring substituted at the C3 position by a 2,5-disubstituted phenyl ring.

- **Steric Influence:** The ortho-methyl group on the phenyl ring introduces significant steric strain relative to the azetidine ring. This forces the phenyl ring to adopt a twisted conformation relative to the azetidine plane to minimize

strain, distinct from the more planar conformation of unsubstituted 3-phenylazetidine.

- **Ring Puckering:** The azetidine ring exists in a dynamic equilibrium between two puckered conformations. However, the bulky aryl substituent at C3 strongly favors the equatorial position to minimize 1,3-diaxial interactions.

Mass Spectrometry (MS) Profile

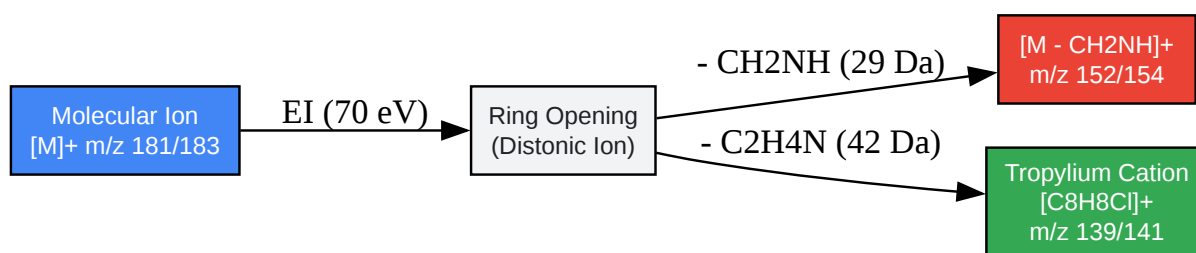
Method: Electron Ionization (EI), 70 eV.[\[1\]](#)

The mass spectrum is characterized by the molecular ion cluster and a distinct fragmentation pattern driven by the release of ring strain energy (approx. 26 kcal/mol).

Key Diagnostic Ions

m/z (Rel. Int.)	Ion Identity	Interpretation
181 / 183		Molecular ion. Characteristic 3:1 ratio due to isotopes.
152 / 154		Loss of imine fragment (29 Da) via retro-[2+2] cycloaddition.
139 / 141		Base Peak. Substituted benzyl/tropylium cation formed by loss of the azetidine fragment ().
125 / 127		Chlorotropylium ion (loss of methyl from the base peak).

Fragmentation Pathway (DOT Visualization)



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Figure 1: Proposed EI-MS fragmentation pathway for **3-(5-Chloro-2-methylphenyl)azetidine**.

Nuclear Magnetic Resonance (NMR) Analysis

Solvent:

(Deuteriochloroform) Reference: TMS (

0.00 ppm)

H NMR Data (400 MHz)

The proton spectrum is dominated by the asymmetry of the phenyl ring and the characteristic multiplets of the azetidine ring.

Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
7.28	d	1H	Ar-H3 (ortho to Me)	
7.15	dd	1H	Ar-H4 (meta to Me)	
7.05	d	1H	Ar-H6 (ortho to azetidine)	
4.15 - 4.05	m	1H	Azetidine-H3 (Methine)	Complex quintet-like
3.95	t (broad)	2H	Azetidine-H2a, H4a	
3.65	t (broad)	2H	Azetidine-H2b, H4b	
2.32	s	3H	Ar-CH	-
2.10	br s	1H	N-H	Exchangeable

Expert Insight: The azetidine protons (H2/H4) appear as two distinct sets of multiplets (pseudo-triplets) due to the puckered ring conformation and the magnetic anisotropy of the ortho-substituted phenyl ring. In dynamic equilibrium at room temperature, these may broaden or coalesce.

C NMR Data (100 MHz)

Shift (, ppm)	Type	Assignment
142.5	C_quat	Ar-C1 (ipso to azetidine)
136.8	C_quat	Ar-C2 (ipso to Methyl)
131.5	C_quat	Ar-C5 (ipso to Cl)
130.8	CH	Ar-C3
127.4	CH	Ar-C4
125.9	CH	Ar-C6
54.2	CH	Azetidine-C2, C4
36.5	CH	Azetidine-C3
19.8	CH	Ar-CH

Infrared (IR) Spectroscopy

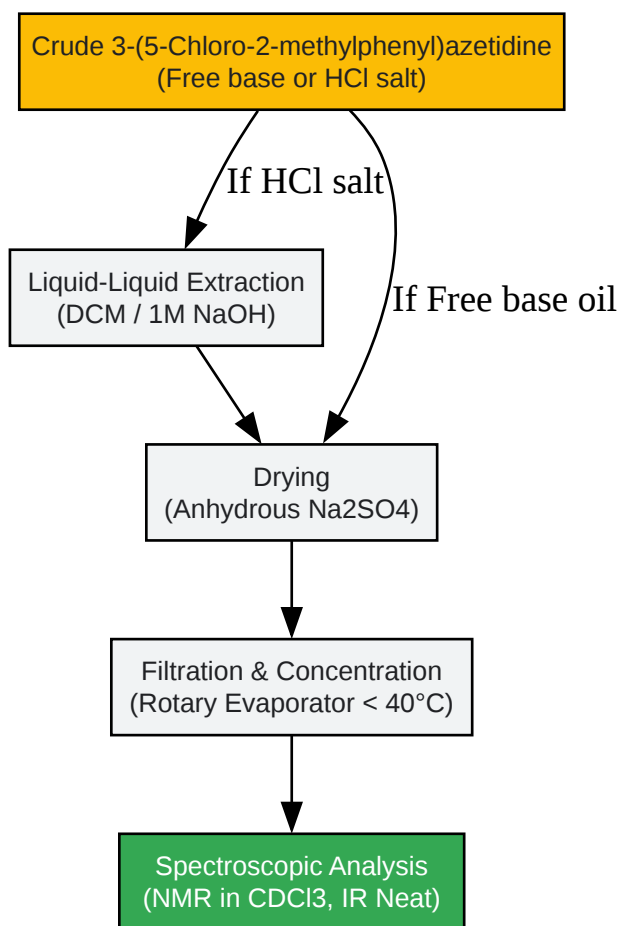
Method: ATR-FTIR (Neat film or KBr pellet)

The IR spectrum confirms the secondary amine functionality and the substitution pattern of the aromatic ring.

Wavenumber (cm)	Intensity	Functional Group Assignment
3350 - 3280	Medium, Broad	N-H stretching (secondary amine)
3050 - 3010	Weak	C-H stretching (aromatic)
2960 - 2850	Medium	C-H stretching (aliphatic, azetidine + methyl)
1595, 1480	Strong	C=C aromatic ring skeletal vibrations
1120	Medium	C-N stretching
820, 880	Strong	C-H out-of-plane bending (1,2,5-trisubstituted benzene)
740	Strong	C-Cl stretching

Experimental Protocol: Sample Preparation

To ensure data integrity, the following sample preparation workflow is recommended for spectroscopic analysis.



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Figure 2: Sample preparation workflow for spectroscopic analysis.

Protocol Notes:

- **Stability:** Azetidines are strained rings and can degrade under acidic conditions or high heat. Always concentrate samples at temperatures below 40°C.
- **Solvent Choice:** For NMR,

 is preferred for the free base. If analyzing the hydrochloride salt, use

 or

 to prevent precipitation.
- **Water Peak:** In

, the N-H proton signal is concentration-dependent and may overlap with the water peak (~1.56 ppm). Use dry solvents.[2]

References

- Couty, F., & Evano, G. (2006). "Synthesis of 3-substituted azetidines." *Organic Preparations and Procedures International*, 38(4), 427-465. [Link](#)
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- SDBS. (2024). Spectral Database for Organic Compounds. National Institute of Advanced Industrial Science and Technology (AIST). (Reference data for 2-chloro-5-methyl-toluene fragments). [Link](#)
- PubChem. (2024). "Compound Summary: **3-(5-Chloro-2-methylphenyl)azetidine**." (CAS 1260797-61-2).[3] [Link](#)

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